

Personal protective equipment for handling Coniferyl ferulate

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Compound of Interest

Compound Name: Coniferyl ferulate

Cat. No.: B150036

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Essential Safety and Handling Guide for Coniferyl Ferulate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Coniferyl ferulate**. The following procedures are based on general laboratory safety protocols and data for structurally related compounds, as specific hazard information for **Coniferyl ferulate** is limited. It is crucial to always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling this compound.

Personal Protective Equipment (PPE)

Due to the absence of comprehensive GHS classification for **Coniferyl ferulate**, a cautious approach is recommended. The following PPE should be worn at all times to minimize exposure. A related compound, coniferyl alcohol, is considered a hazardous substance and may cause skin sensitization[1].

Protection Type	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or glasses	Protects eyes from potential splashes of solutions or contact with the powder.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and potential sensitization[1]. Gloves should be thoroughly washed before removal[2].
Body Protection	Laboratory coat	Protects against contamination of personal clothing.
Respiratory Protection	Not generally required under normal use with adequate ventilation. Use a NIOSH-approved respirator if dust is generated or if working in a poorly ventilated area[3].	Minimizes inhalation of the compound, especially in powdered form.

Handling and Operational Protocol

Coniferyl ferulate is a yellow paste or lyophilized powder, soluble in organic solvents such as methanol, ethanol, and DMSO[4][5]. Adherence to the following handling procedures is critical to ensure safety and maintain the integrity of the compound.

Receiving and Storage:

- Upon receipt, gently shake the vial to settle the contents, especially if the packaging appears to have been inverted during transport[6]. For liquid products, a brief centrifugation at 200-500 RPM will gather the liquid at the bottom of the vial[6].
- Store the compound in a tightly sealed vial in a dry, cool, and well-ventilated place[3]. For long-term storage, refer to the supplier's instructions, which may be at 2-8°C or -20°C[5][6].

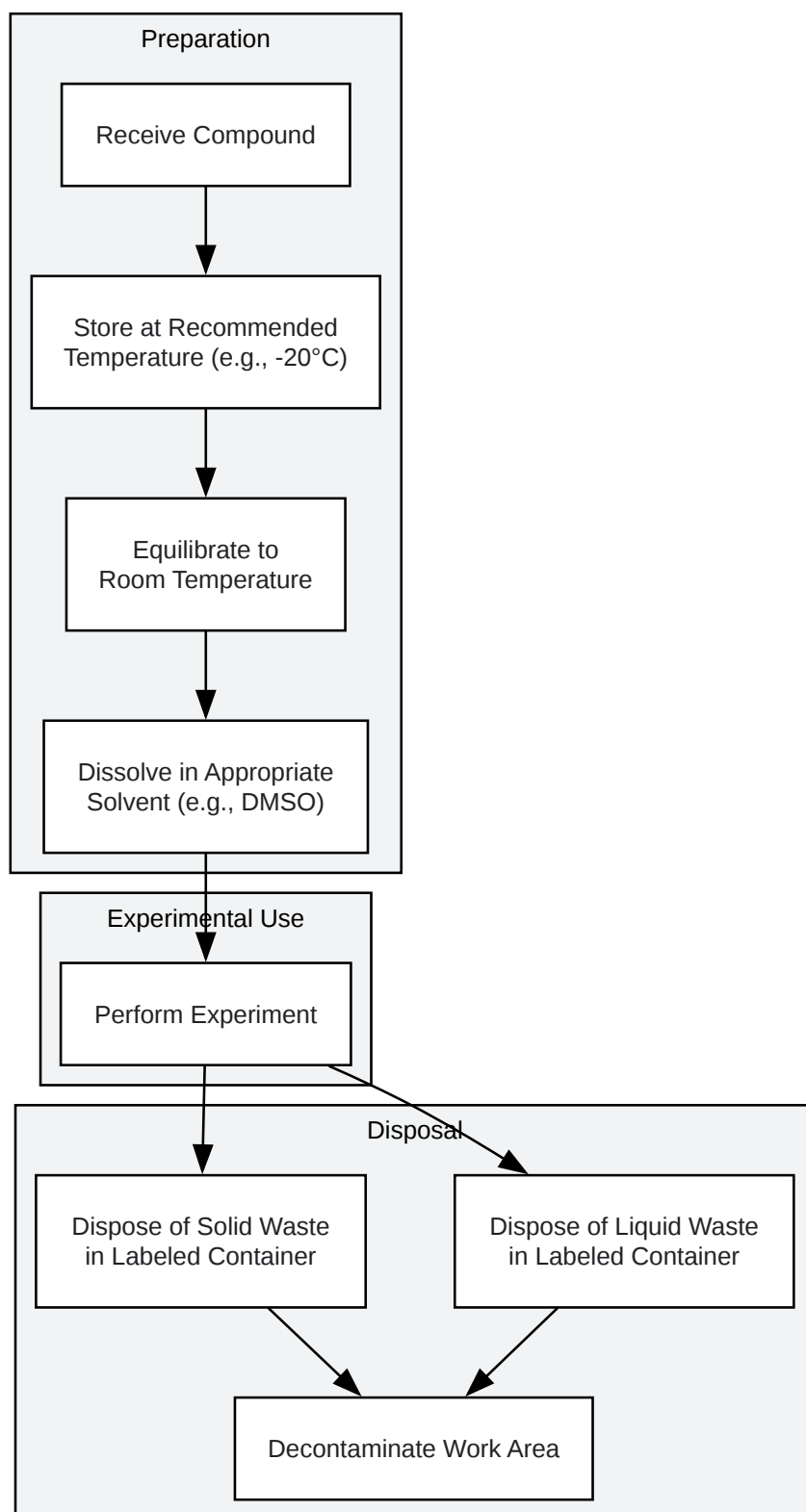
Preparation of Solutions:

- Whenever possible, prepare and use solutions on the same day[6].

- If stock solutions are necessary, they can be stored as aliquots in tightly sealed vials at -20°C for up to two weeks[6].
- Before use, and prior to opening the vial, allow the product to equilibrate to room temperature for at least one hour to prevent condensation[6].
- Work in a well-ventilated area or a chemical fume hood to avoid inhalation.

General Handling:

- Avoid all personal contact, including inhalation and contact with skin and eyes[1][7].
- Wash hands thoroughly after handling the compound[3].
- Avoid the generation of dust if handling the solid form[8].



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Caption: Workflow for Handling **Coniferyl Ferulate**.

Disposal Plan

Dispose of **Coniferyl ferulate** and any contaminated materials in accordance with local, state, and federal regulations.

- **Unused Material:** Leave the chemical in its original container. Do not mix with other waste[8].
- **Contaminated Materials:** Items such as gloves, pipette tips, and empty vials that have come into contact with **Coniferyl ferulate** should be considered chemical waste.
- **Waste Containers:** Use clearly labeled, sealed containers for solid and liquid waste.
- **General Guidance:** Waste material must be disposed of as hazardous waste. Avoid release to the environment[1][8].

Quantitative Data

The following table summarizes key quantitative data for **Coniferyl ferulate**.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ O ₆	[5]
Molar Mass	356.4 g/mol	[5]
Appearance	Yellow paste or solid	[4]
Solubility in Water	5.574 mg/L @ 25 °C (estimated)	[9]
IC ₅₀ (GST Inhibition)	0.3 µM	[10]
Storage Temperature	2-8°C or -20°C	[6]

In conclusion, while **Coniferyl ferulate** shows promise in various research applications, including its potent inhibition of glutathione S-transferase (GST), the lack of specific safety data necessitates careful handling[10]. By adhering to the safety protocols outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment.

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